

# Essential Safety and Operational Guidance for Handling Menthyl Anthranilate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Menthyl anthranilate

Cat. No.: B129310

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemicals is paramount. This document provides immediate, essential safety and logistical information for **Menthyl anthranilate**, including personal protective equipment (PPE) protocols, operational plans, and disposal guidelines.

## Personal Protective Equipment (PPE)

When handling **Menthyl anthranilate**, appropriate PPE is crucial to prevent exposure. The following table summarizes the recommended PPE.

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Chemical splash goggles.[1]	Protects against splashes that can cause serious eye irritation.[2][3][4][5]
Skin Protection	Wear appropriate chemical-resistant gloves and protective clothing to prevent skin exposure.[1][3]	Prevents skin irritation and potential absorption.[1][5]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced.[1] A full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges may be appropriate in situations with a higher risk of exposure.[6]	Protects the respiratory system from irritation due to vapors or mists.[1]

## Handling and Storage

Proper handling and storage procedures are critical to maintain the stability of **Menthyl anthranilate** and the safety of the laboratory environment.

Procedure	Guideline	Notes
Handling	Wash hands and any exposed skin thoroughly after handling. [7] Avoid contact with eyes, skin, and clothing.[1] Do not ingest or inhale.[1]	Facilities should be equipped with an eyewash station and a safety shower.[1]
Storage	Store in a cool, dry, and well-ventilated place.[1][4] Keep the container tightly closed when not in use.[1][4]	Menthyl anthranilate is light-sensitive.[3][4]
Incompatible Materials	Acids, bases, acid anhydrides, acid chlorides, chloroformates, and reducing agents.[3][7]	Avoid contact with these materials to prevent hazardous reactions.

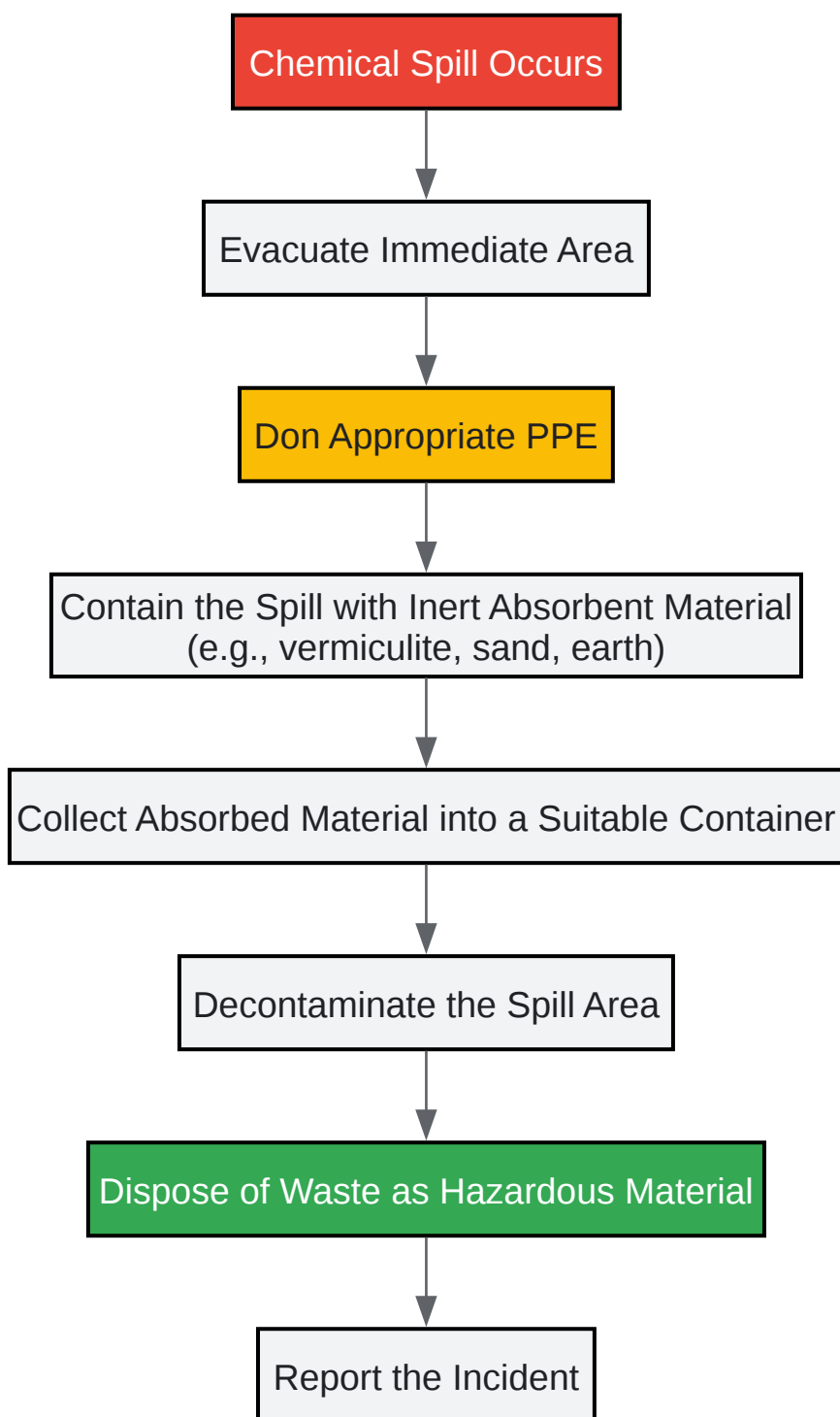
## First Aid Measures

In the event of accidental exposure, immediate and appropriate first aid is essential.

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1] Seek medical attention.[7]
Skin Contact	Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[1] Wash the affected area with soap and water.[7]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water.[1]
Inhalation	Remove from exposure and move to fresh air immediately.[1] If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[7]

## Spill and Disposal Procedures

A clear plan for spill management and waste disposal is necessary to mitigate risks.



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## References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. chemos.de [chemos.de]
- 3. fishersci.se [fishersci.se]
- 4. indenta.com [indenta.com]
- 5. vigon.com [vigon.com]
- 6. aurochemicals.com [aurochemicals.com]
- 7. fishersci.com [fishersci.com]
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